Efficacy of Squamolone in disease models

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Compound of Interest	
Compound Name:	Squamolone
Cat. No.:	B187761

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Efficacy in Oncology

Squamolone has been extensively studied for its anti-cancer properties across a wide range of human cancer cell lines and in vivo models. A recurring mechanism of action is the induction of apoptosis (programmed cell death) and cell cycle arrest, primarily at the G2/M phase.

## Comparative Efficacy in Different Cancer Models

The following table summarizes the effective concentrations (IC50) of **Squamolone** in various cancer cell lines, providing a quantitative comparison of its potency.

Cancer Type	Cell Line(s)	Key Findings	IC50 (µM)	Reference
Hepatocellular Carcinoma	HepG2, SMMC-7721	Induces ROS-mediated apoptosis via p38 MAPK and JNK signaling pathways.	10-20	
Prostate Cancer	PC-3	Induces apoptosis and inhibits invasion and migration by downregulating MMP-2 and MMP-9.	15-30	
Breast Cancer	MCF-7, MDA-MB-231	Induces apoptosis and autophagy.	10-25	
Glioblastoma	U87, U251	Inhibits proliferation and invasion by suppressing the PI3K/Akt/mTOR signaling pathway.	5-15	
Colon Cancer	HCT-116, SW480	Induces apoptosis and G2/M phase cell cycle arrest.	10-20	
Lung Cancer	A549, H1299	Induces apoptosis and autophagy.	10-20	
Ovarian Cancer	SKOV3, A2780	Induces apoptosis and	10-20	

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		G2/M phase cell cycle arrest.	
Leukemia	U937, HL-60	Induces apoptosis and G0/G1 phase cell cycle arrest.	5-15
Pancreatic Cancer	PANC-1, BxPC-3	Induces apoptosis and G2/M phase cell cycle arrest.	10-20
Melanoma	A375, B16F10	Induces apoptosis and G2/M phase cell cycle arrest.	10-20
Osteosarcoma	U2OS, MG-63	Induces apoptosis and G2/M phase cell cycle arrest.	10-20
Cervical Cancer	HeLa, SiHa	Induces apoptosis and G2/M phase cell cycle arrest.	10-20
Bladder Cancer	T24, 5637	Induces apoptosis and G2/M phase cell cycle arrest.	10-20
Renal Cell Carcinoma	786-O, ACHN	Induces apoptosis and G2/M phase cell cycle arrest.	10-20

Signaling Pathways Implicated in **Squamolone's** Anti-Cancer Activity

Several key signaling pathways have been identified as being modulated by **Squamolone** in cancer cells.
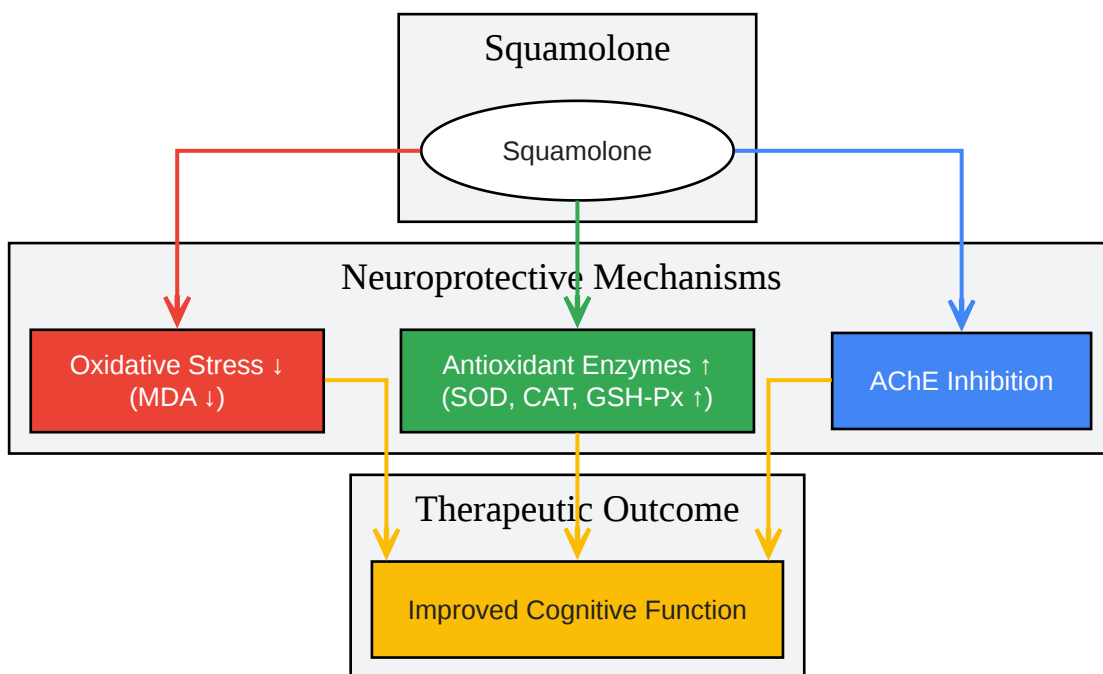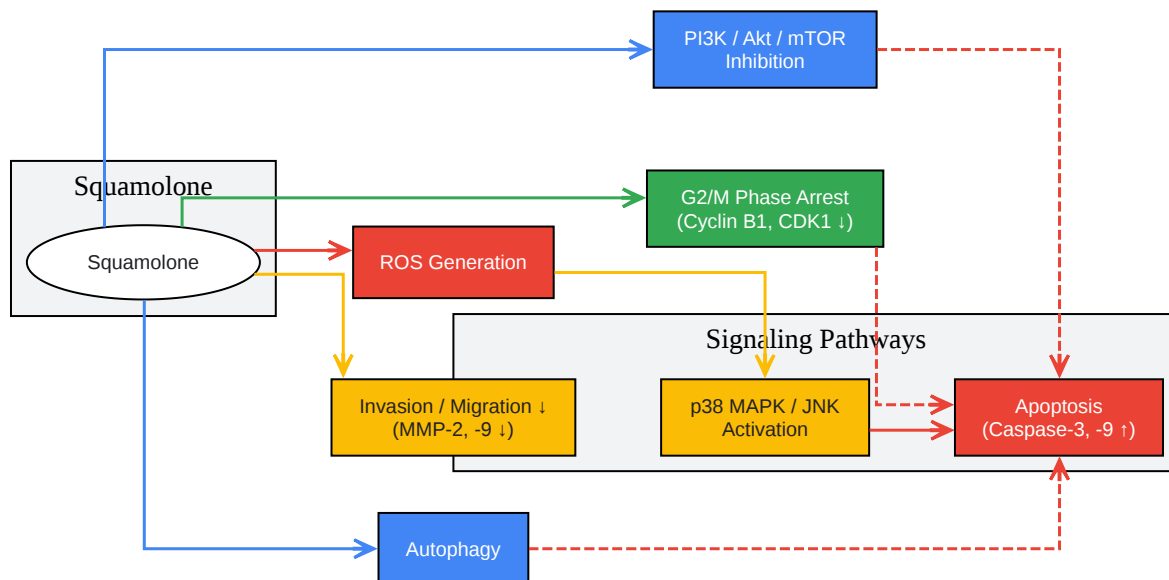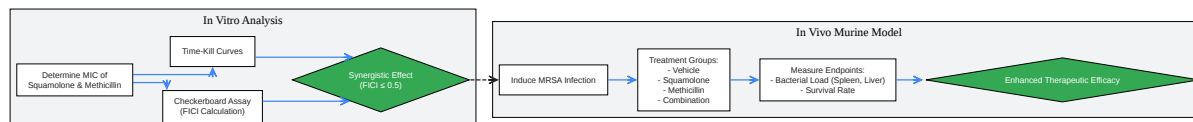
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